

# Safeguarding Your Laboratory: Proper Disposal of Pigment Orange 36

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: PIGMENT ORANGE 36

Cat. No.: B078092

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. Adherence to proper chemical handling and disposal protocols is a critical component of this responsibility. This document provides essential, immediate safety and logistical information for the proper disposal of **Pigment Orange 36** (C.I. **Pigment Orange 36**), a benzimidazolone-class high-performance organic pigment.

## Key Safety and Physical Data

A thorough understanding of a substance's properties is the first step in safe handling and disposal. The following table summarizes key quantitative data for **Pigment Orange 36**.

Property	Value
CAS Number	12236-62-3[1]
Molecular Formula	C17H13ClN6O5[2]
Molecular Weight	416.78 g/mol [2][3]
Appearance	Orange to red, odorless powder[2]
Melting Point	330°C[3]
Relative Density	1.62[3]
Acute Oral Toxicity (LD50, Rat)	≥ 2000 mg/kg[1]
Solubility in Water	Generally insoluble[1]
Volatile Matter at 105°C	2.5% max[3]
Oil Absorption	80%[3]

## Experimental Protocol: Step-by-Step Disposal Procedure

Proper disposal of **Pigment Orange 36** is crucial to prevent environmental contamination and ensure workplace safety. The following protocol outlines the necessary steps for its disposal as a hazardous waste.

### 1. Personal Protective Equipment (PPE):

- Before handling **Pigment Orange 36**, equip yourself with the appropriate PPE. This includes:
  - Tightly fitting safety goggles or a face shield (8-inch minimum).
  - Chemical-resistant gloves (Nitrile rubber is recommended, with a minimum layer thickness of 0.11 mm).
  - A complete suit protecting against chemicals.

- An appropriate dust respirator if there is a risk of inhalation.[3]

## 2. Containment of Spills:

- In the event of a spill, prevent further leakage or spillage if it is safe to do so.
- Do not allow the product to enter drains, surface waters, or the soil.[1]
- For liquid spills, soak up the material with an inert absorbent, such as clay or diatomaceous earth.[4]
- For solid spills, collect the material mechanically, avoiding dust formation.[1][5]

## 3. Waste Collection and Storage:

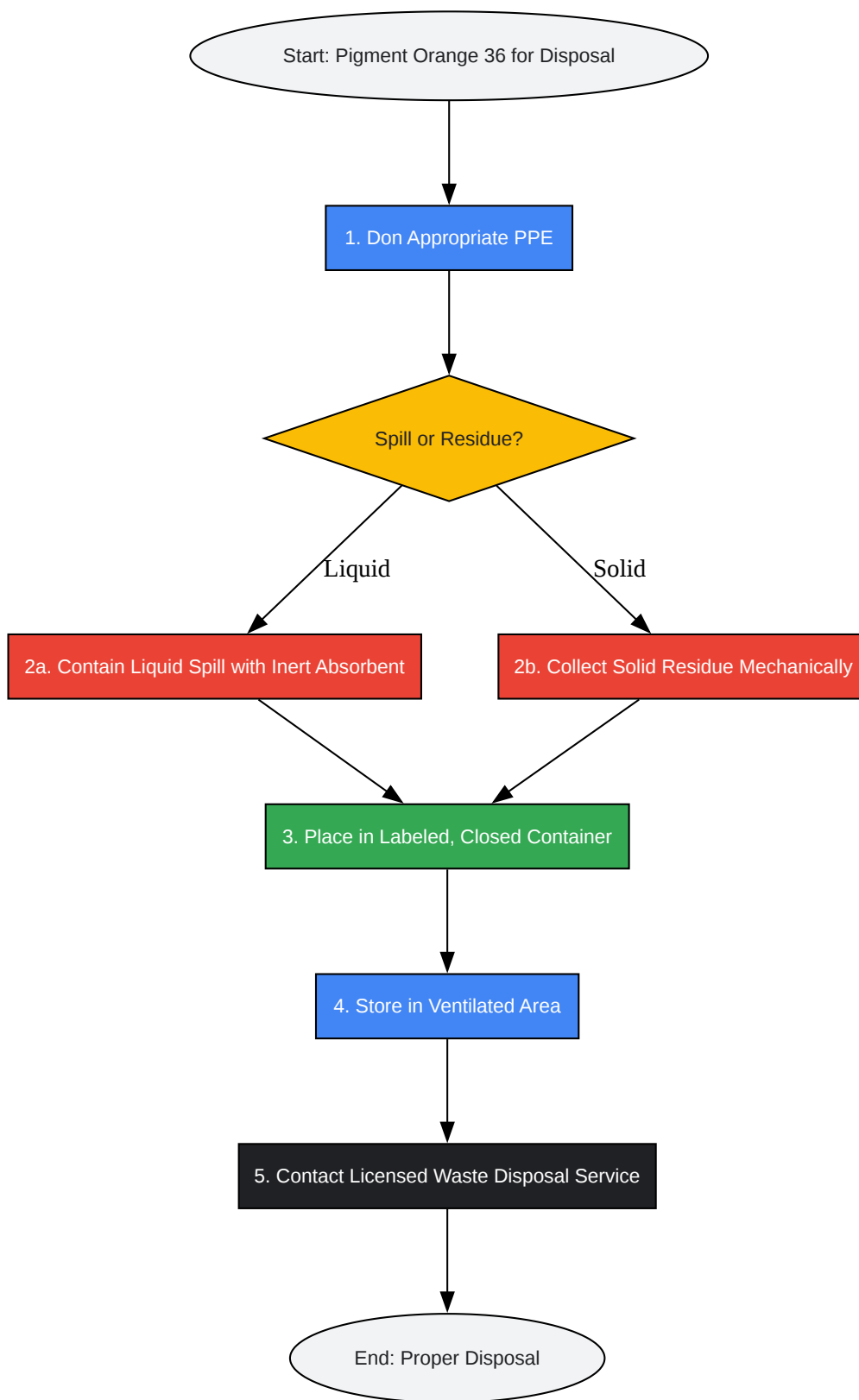
- Place the absorbed or collected waste into a suitable, closed, and clearly labeled container for disposal.[5]
- Store the waste container in a dry and well-ventilated place, away from incompatible materials such as strong oxidizing agents.
- Opened containers must be carefully resealed and kept upright to prevent leakage.

## 4. Professional Disposal:

- **Pigment Orange 36** waste must be disposed of as hazardous waste.
- Contact a licensed professional waste disposal service to manage the disposal of this material.
- Offer surplus and non-recyclable solutions to a licensed disposal company.
- All disposal activities must be carried out in accordance with local, state, and national legislation.[1]

# Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **Pigment Orange 36**.



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Caption: Workflow for the safe disposal of **Pigment Orange 36**.

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